

Technical Guide: Comparative Analysis of 4- and 5-(2-Chloroethyl)benzofuran Isomers

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Compound of Interest

Compound Name: 4-(2-Chloroethyl)-2,3-dihydro-1-benzofuran

CAS No.: 565197-96-8

Cat. No.: B3272293

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Executive Summary

The 4-(2-chloroethyl)benzofuran and 5-(2-chloroethyl)benzofuran isomers are critical electrophilic intermediates used primarily in the synthesis of psychoactive benzofuran-ethylamines (such as the 2C-B-FLY analogues) and aminopropylbenzofurans (APBs). While they share the same molecular formula (

) and core benzofuran scaffold, their substitution patterns dictate vastly different synthetic accessibilities, steric environments, and downstream pharmacological profiles.

- 5-Isomer: Synthetically accessible via direct electrophilic aromatic substitution or standard salicylaldehyde cyclization; leads to highly potent serotonin (5-HT) releasers (e.g., 5-APB).
- 4-Isomer: Synthetically challenging due to the "peri-effect" and lack of direct activation; requires specific de novo ring construction; leads to analogues with altered receptor docking modes and generally lower potency.

Structural & Physical Properties[1][2]

The primary differentiator is the position of the chloroethyl side chain relative to the furan oxygen. This positional isomerism creates distinct electronic and steric environments.

Comparative Data Table

Feature	4-(2-Chloroethyl)benzofuran	5-(2-Chloroethyl)benzofuran
CAS Number	Not widely listed (Intermed.)	943034-51-3
Molecular Weight	180.63 g/mol	180.63 g/mol
Steric Environment	High Hindrance: The side chain at C4 is in the "peri" position relative to C3-H, restricting rotation.	Low Hindrance: The side chain at C5 is pseudo-para to the furan oxygen, allowing free rotation.
Electronic State	Electron Deficient: C4 is meta to the activating furan oxygen.	Electron Rich: C5 is para to the activating furan oxygen, facilitating substitution.
Boiling Point (Est.)	~275–280 °C (760 mmHg)	~284 ± 9.0 °C (760 mmHg)
Key Precursor For	4-APB, 4-MAPB	5-APB, 5-MAPB, 5-EAPB

3D Conformational Logic

- The "Peri" Effect (C4): The C4 position is spatially crowded by the hydrogen or substituent at C3. This proximity forces the ethyl side chain out of the plane of the aromatic ring, potentially reducing

-orbital overlap in conjugated systems derived from it.

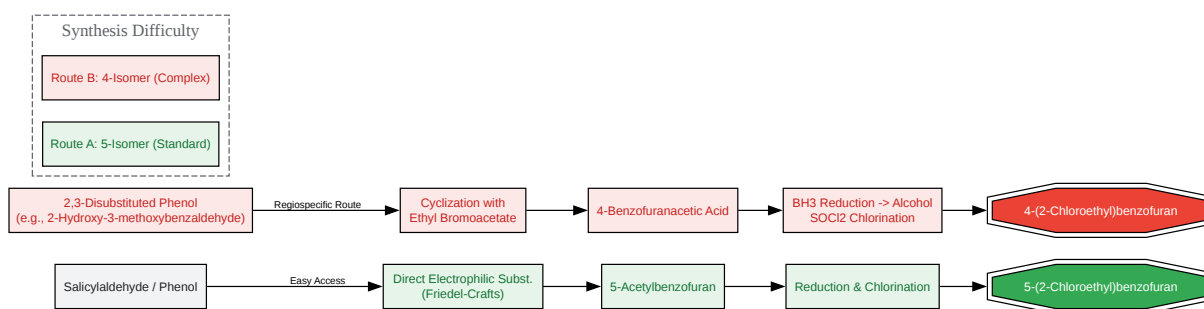
- The "Para" Effect (C5): The C5 position mimics the para-position in phenols. It is electronically activated by the ring oxygen, making the C5-H bond more susceptible to direct electrophilic attack during synthesis if the position is unsubstituted.

Synthetic Methodologies

The divergence in synthesis is the most critical technical distinction. The 5-isomer can be made via modification of an existing benzofuran or simple cyclization. The 4-isomer requires building

the benzofuran ring around the substituent or using specific blocking groups.

DOT Diagram: Divergent Synthesis Pathways



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Caption: Comparative synthetic workflows showing the direct functionalization route for the 5-isomer versus the de novo ring construction required for the 4-isomer.

Protocol A: Synthesis of 5-(2-Chloroethyl)benzofuran (Standard)

This route exploits the natural reactivity of the benzofuran ring.

- Acylation: Reaction of benzofuran with chloroacetyl chloride/ AlCl_3
 - . The electrophile attacks C5 (and C2) preferentially. If C2 is blocked or conditions controlled, 5-chloroacetylbenzofuran is obtained.
- Reduction: The ketone is reduced (e.g., NaBH_4 or triethylsilane) to the alcohol.

- Chlorination: The alcohol is converted to the alkyl chloride using thionyl chloride (SOCl₂) in DCM.

Protocol B: Synthesis of 4-(2-Chloroethyl)benzofuran (Complex)

Because C4 is deactivated, one must start with a precursor where the carbon skeleton is already established.

- Precursor Selection: Start with 2-hydroxy-3-methoxybenzaldehyde (o-vanillin) or a similar 2,3-disubstituted benzene.
- Ring Closure: React with ethyl bromoacetate/K

CO

followed by cyclization to form the benzofuran ring. The 3-methoxy group (which becomes C7) directs the closure, but specific 4-position functionalization often requires 4-benzofuranacetic acid synthesis via specific keto-ester cyclizations (e.g., using Rap-Stoermer or modified Perkin conditions).

- Functional Group Interconversion:
 - Reduction: 4-Benzofuranacetic acid

4-(2-hydroxyethyl)benzofuran.

- Chlorination: Alcohol

4-(2-chloroethyl)benzofuran.

Analytical Differentiation

Distinguishing these isomers requires careful spectroscopic analysis, as their mass spectra (GC-MS) often show identical molecular ions (

180/182) and very similar fragmentation patterns (loss of -CH

Cl).

Proton NMR (¹H-NMR)

The aromatic region (6.5–8.0 ppm) provides the fingerprint.

- 5-Isomer: Shows a characteristic splitting pattern of a 1,2,4-trisubstituted benzene. You will see a doublet (J8Hz) for H7, a doublet of doublets for H6, and a small doublet (J2Hz) for H4.
- 4-Isomer: Shows a 1,2,3-trisubstituted benzene pattern (if C7 is H). The key is the coupling of H5 and H6 (triplet or dd) and the distinct lack of the "isolated" H4 signal seen in the 5-isomer. The H3 furan proton may also show NOE (Nuclear Overhauser Effect) interaction with the side chain protons in the 4-isomer due to proximity.

Gas Chromatography (GC)[3][4]

- Retention Time: The 4-isomer typically elutes earlier than the 5-isomer on non-polar columns (e.g., DB-5, HP-5). This is due to the "globular" shape created by the peri-substitution, which slightly reduces the effective surface area for Van der Waals interactions compared to the more linear 5-isomer.

Pharmacological Implications[4][5][6][7][8][9][10]

While the chloroethyl compounds are intermediates, their structure dictates the pharmacology of the final amine drugs (e.g., 4-APB vs. 5-APB).

Receptor Binding (5-HT Subtypes)

- 5-Substituted (5-APB): The side chain aligns perfectly with the hydrophobic pocket of the serotonin 5-HT

and 5-HT

receptors. This results in high potency (nM affinity) and strong agonist activity.

- 4-Substituted (4-APB): The steric clash at the C4 position prevents deep penetration into the receptor binding cleft. Consequently, 4-APB analogues typically exhibit lower affinity and reduced potency compared to their 5-isomers.

Toxicity Warning

Both isomers contain the 2-chloroethyl moiety, a known alkylating motif (similar to nitrogen mustards, though less reactive as a mono-chloride).

- Risk: Direct exposure to the chloroethyl intermediate can cause DNA alkylation.
- Handling: These must be treated as genotoxic impurities (GTIs) during drug substance synthesis. Full conversion to the amine is required to eliminate this toxicity.

References

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- Physical Properties & CAS
 - 5-(2-Chloroethyl)
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